

Application Notes and Protocols: 8-Hydroxyodoroside A in Traditional Medicine Research

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Compound of Interest

Compound Name: 8-Hydroxyodoroside A

Cat. No.: B15592412

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These application notes provide a comprehensive overview of the therapeutic potential of **8-Hydroxyodoroside A**, a cardiac glycoside found in Nerium oleander, a plant with a long history of use in traditional medicine for various ailments, including cancer.^{[1][2][3][4]} While direct research on **8-Hydroxyodoroside A** is limited, extensive studies on its close structural analog, Odoroside A, provide significant insights into its potential anticancer activities and mechanisms of action. The data and protocols presented herein are primarily based on studies of Odoroside A and related cardiac glycosides from Nerium oleander and can serve as a strong foundation for investigating **8-Hydroxyodoroside A**.

Quantitative Data Summary

The cytotoxic effects of cardiac glycosides from Nerium oleander have been evaluated across various cancer cell lines. The following table summarizes the reported 50% inhibitory concentration (IC50) values for Odoroside A, a close analog of **8-Hydroxyodoroside A**. This data is critical for determining appropriate concentrations for in vitro studies.

Compound	Cell Line	Cell Type	IC50 Value	Reference
Odoroside A	MDA-MB-231	Human Breast Cancer	183 nM	[5]
Odoroside A	RT-R-MDA-MB-231	Radioresistant Human Breast Cancer	Not calculated within the tested dose range	[5]
Odoroside A	Endothelial Cells (ECs)	Normal Endothelial Cells	127 nM	[5]

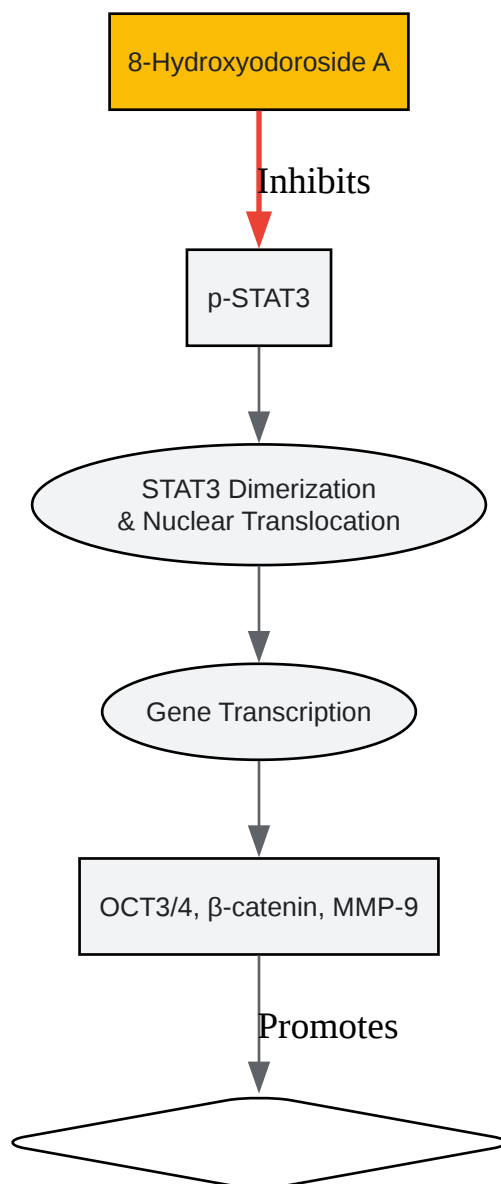
Mechanism of Action & Signaling Pathways

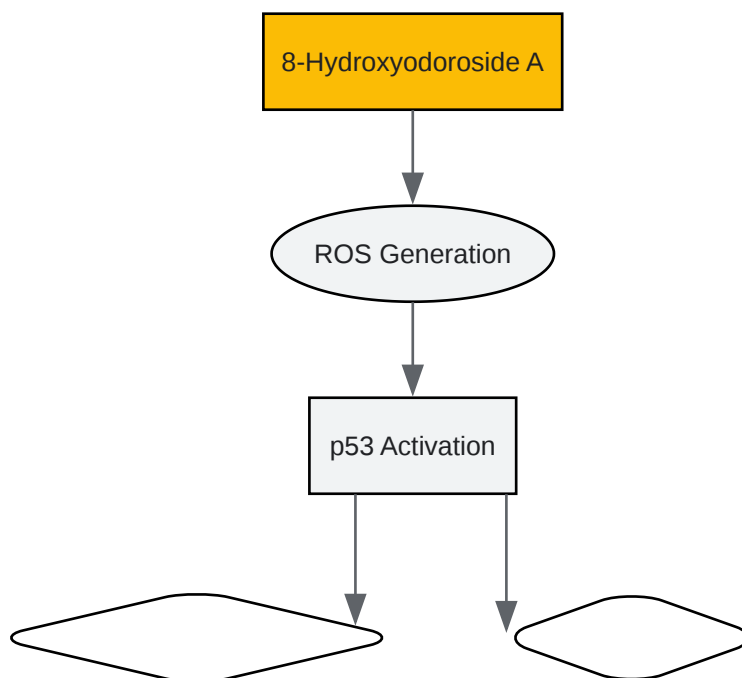
Research on Odoroside A and other cardiac glycosides from *Nerium oleander* points to multiple anticancer mechanisms, primarily centered around the induction of apoptosis and the inhibition of cancer cell invasion and proliferation. Two key signaling pathways have been identified:

- **STAT-3 Signaling Pathway:** Odoroside A has been shown to suppress the invasion of highly metastatic breast cancer cells by inhibiting the phosphorylation of Signal Transducer and Activator of Transcription 3 (STAT-3).[1][5] This inhibition leads to the downregulation of downstream targets involved in cell invasion and proliferation, such as OCT3/4, β -catenin, and MMP-9.[1][5]
- **ROS/p53 Signaling Pathway:** Odoroside A is also reported to induce apoptosis and cell cycle arrest through the generation of Reactive Oxygen Species (ROS) and subsequent activation of the p53 signaling pathway.[4][6] This pathway is a well-established mechanism for tumor suppression.

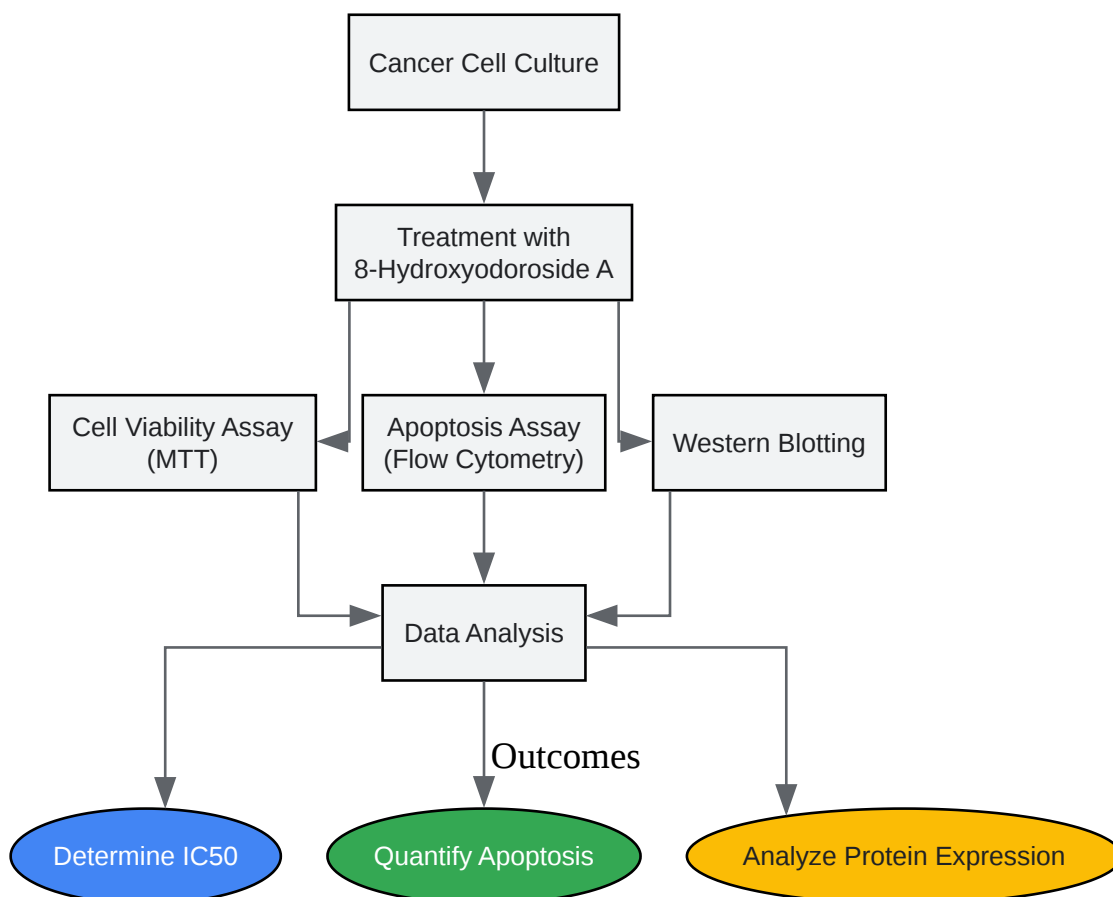
Visualizing the Signaling Pathways

The following diagrams illustrate the proposed signaling pathways through which **8-Hydroxyodoroside A** and its analogs may exert their anticancer effects.





In Vitro Studies



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